

application in the synthesis of other energetic materials like DATB and TATB

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,4,6-Tetranitroaniline

Cat. No.: B15378039

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Application in the Synthesis of Other Energetic Materials: DATB and TATB

Authored For: Researchers, scientists, and drug development professionals.

Introduction:

This document provides detailed application notes and protocols for the synthesis of 1,3-diamino-2,4,6-trinitrobenzene (DATB) and 1,3,5-triamino-2,4,6-trinitrobenzene (TATB). These energetic materials are of significant interest due to their high thermal stability and insensitivity to shock, making them valuable in various applications. The following sections detail several synthetic routes, offering a comparative analysis of methodologies, quantitative data, and experimental procedures.

Synthesis of 1,3,5-Triamino-2,4,6-trinitrobenzene (TATB)

TATB is a powerful and remarkably insensitive high explosive. Several synthetic pathways have been developed, each with distinct advantages and challenges.

Route 1: From 1,3,5-Trichlorobenzene (TCB)

This traditional method involves the nitration of 1,3,5-trichlorobenzene followed by amination.

Experimental Protocol:

Step 1: Nitration of 1,3,5-Trichlorobenzene to 1,3,5-Trichloro-2,4,6-trinitrobenzene (TCTNB)

- In a reaction vessel, combine 1,3,5-trichlorobenzene with a mixture of oleum (25-30%) and an excess of 90-95% nitric acid.[1][2]
- Heat the mixture to 150°C with vigorous stirring for 2.5 hours.[1][2]
- After the reaction is complete, quench the mixture by carefully pouring it into water.
- Isolate the solid product, 1,3,5-trichloro-2,4,6-trinitrobenzene (TCTNB), by filtration. The reported yield is approximately 91% with 89% purity.[1][2]

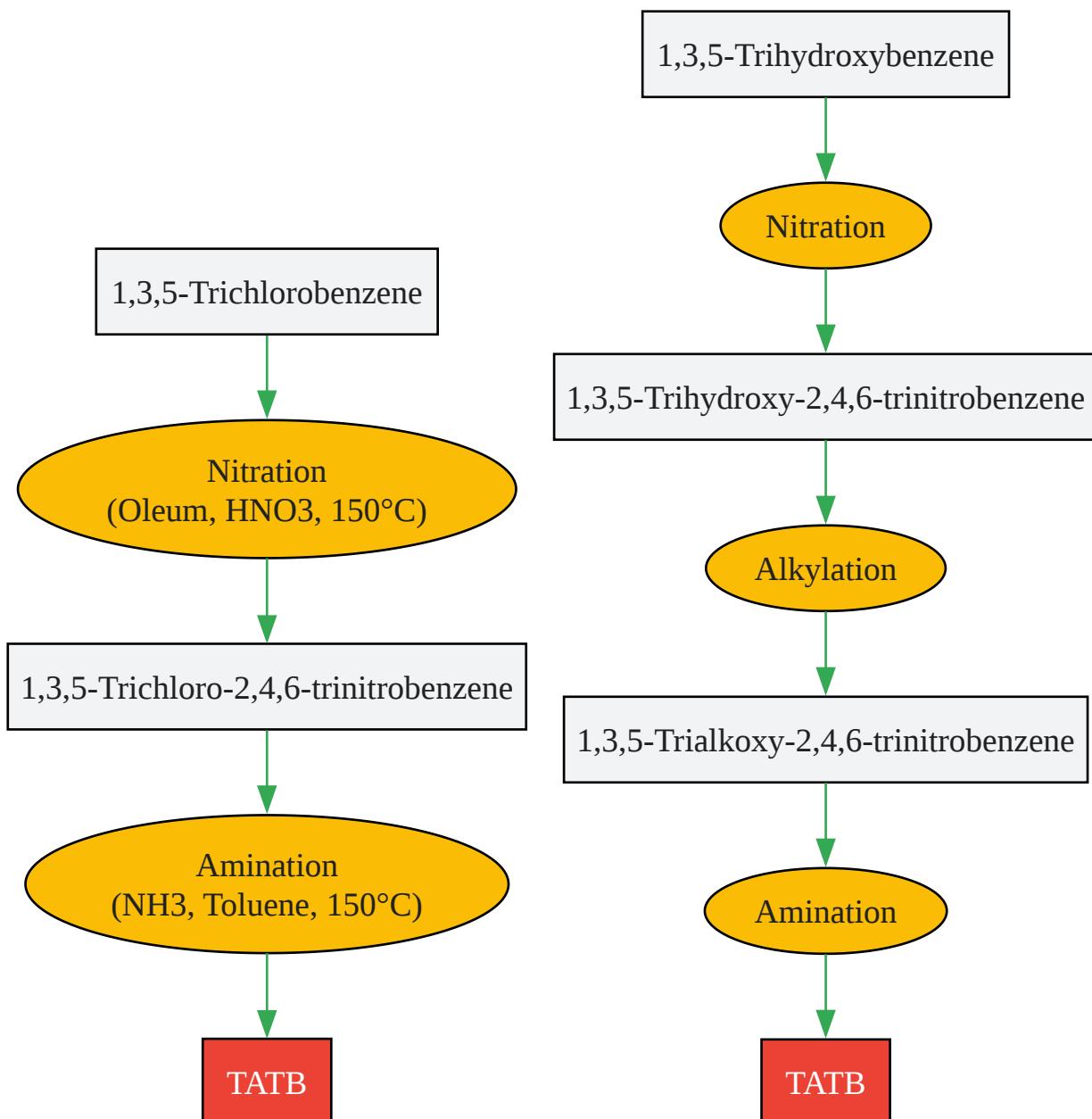
Step 2: Amination of TCTNB to TATB

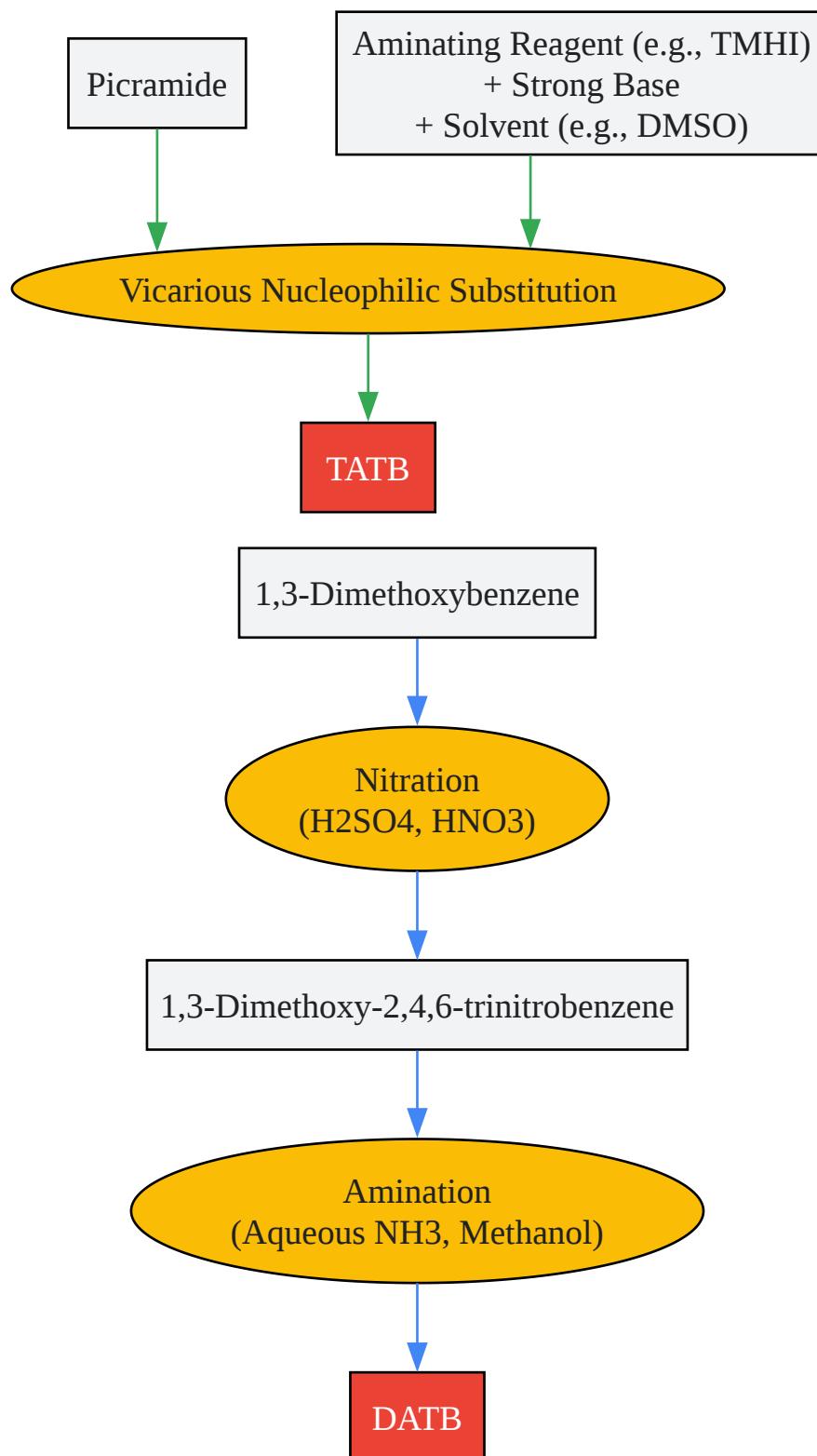
- Dissolve the TCTNB intermediate in toluene.
- Introduce ammonia gas into the solution at 150°C to facilitate the amination process.[3][4]
- The TATB product precipitates from the solution.
- Filter and wash the product to remove impurities, primarily ammonium chloride.[1][2]

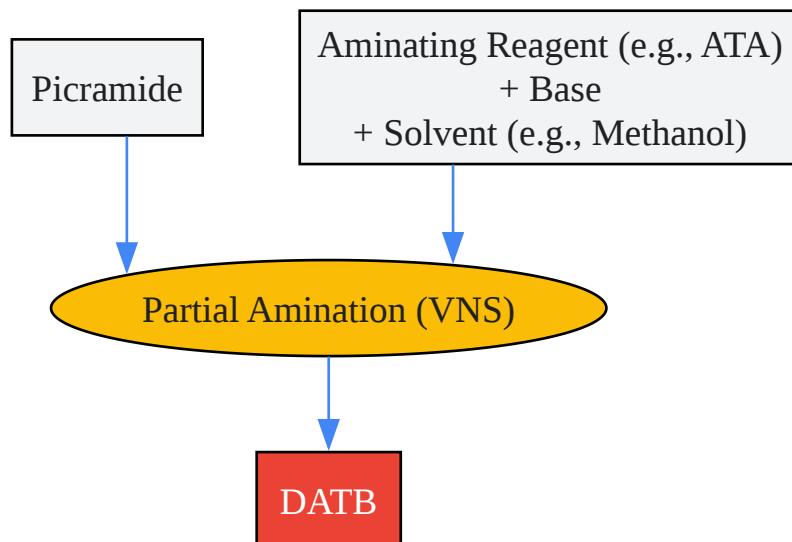
Quantitative Data Summary:

Parameter	Value	Reference
TCTNB Yield	91%	[1][2]
TCTNB Purity	89%	[1][2]

Logical Relationship Diagram:







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- To cite this document: BenchChem. [application in the synthesis of other energetic materials like DATB and TATB]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15378039#application-in-the-synthesis-of-other-energetic-materials-like-datb-and-tatb>

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